

"Methyl 2-amino-5-propylthiophene-3-carboxylate CAS number"

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Compound of Interest

Compound Name: Methyl 2-amino-5-propylthiophene-3-carboxylate

Cat. No.: B182007

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A comprehensive technical guide on **Methyl 2-amino-5-propylthiophene-3-carboxylate** and its close analog, Methyl 2-amino-5-methylthiophene-3-carboxylate, designed for researchers, scientists, and professionals in drug development.

Executive Summary

This technical guide provides a detailed overview of **Methyl 2-amino-5-propylthiophene-3-carboxylate** and its closely related, well-documented analog, Methyl 2-amino-5-methylthiophene-3-carboxylate. Due to the limited availability of specific data for the propyl derivative, this document focuses on the synthesis, properties, and applications of the methyl analog as a representative compound of this class. The information presented is intended to support research and development activities in medicinal chemistry and materials science.

While a specific CAS number for **Methyl 2-amino-5-propylthiophene-3-carboxylate** is not readily available in public databases, the CAS number for the closely related Methyl 2-amino-5-methylthiophene-3-carboxylate is 19369-53-0.^{[1][2][3]}

Physicochemical Properties

The quantitative data for Methyl 2-amino-5-methylthiophene-3-carboxylate is summarized in the table below. This information is crucial for understanding the compound's physical and chemical behavior.

Property	Value	Reference
CAS Number	19369-53-0	[1] [2] [3]
Molecular Formula	C ₇ H ₉ NO ₂ S	[1]
Molecular Weight	171.22 g/mol	[1]
Appearance	Solid	[1]
Purity	≥98%	[1]
InChI	InChI=1S/C7H9NO2S/c1-4-3-5(6(8)11-4)7(9)10-2/h3H,8H2,1-2H3	[1]
InChI Key	GHPDMFBHITXJAZ-UHFFFAOYSA-N	[1]
SMILES	CC1=CC(=C(S1)N)C(=O)OC	

Synthesis and Experimental Protocols

The synthesis of 2-aminothiophene-3-carboxylates is often achieved through the Gewald reaction.[\[4\]](#) A relevant synthesis for Methyl 2-amino-5-methylthiophene-3-carboxylate, which could potentially be adapted for the 5-propyl analog, involves the reaction of an aldehyde (in this case, propionaldehyde, which corresponds to the propyl group), an active methylene nitrile (methyl cyanoacetate), and elemental sulfur in the presence of a base.

Gewald Synthesis of Methyl 2-amino-5-methylthiophene-3-carboxylate

This protocol describes the synthesis of the methyl analog from propionaldehyde.

Reactants:

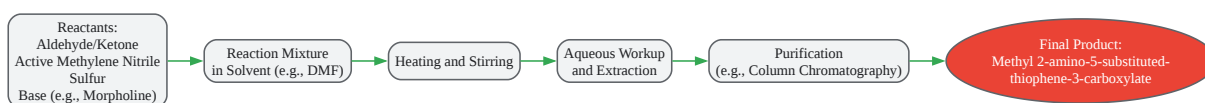
- Propionaldehyde
- Methyl cyanoacetate

- Elemental Sulfur
- Morpholine (catalyst)
- Dimethylformamide (DMF, solvent)

Procedure:

- Dissolve elemental sulfur in DMF.
- Sequentially add methyl cyanoacetate and morpholine to the solution.
- Add propionaldehyde to the reaction mixture.
- Heat the mixture (e.g., at 50°C) and stir overnight.
- After cooling, dilute the mixture with water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic phases with water and then with saturated brine.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the final product.[5]

A generalized workflow for the Gewald synthesis is depicted in the following diagram:



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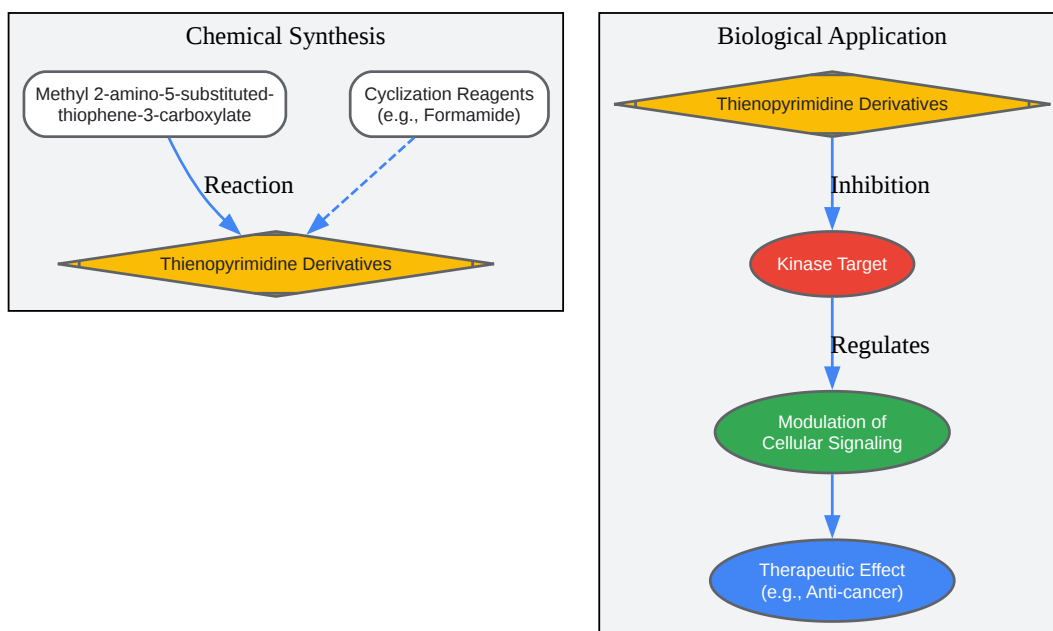
Gewald Synthesis Workflow

Applications in Drug Discovery and Development

2-Aminothiophene derivatives are valuable scaffolds in medicinal chemistry due to their wide range of biological activities. They serve as key building blocks for the synthesis of various heterocyclic compounds, including thienopyrimidines.^[6] Thienopyrimidine derivatives have been investigated as:

- Kinase inhibitors: For regulating cell signaling pathways in cancer.^[6]
- Calcium receptor antagonists.^[6]
- Transglutaminase inhibitors.^[6]
- Dipeptidyl peptidase IV (DPP-4) inhibitors.^[6]
- Antiviral agents, particularly against the hepatitis C virus.^[6]

The general role of 2-aminothiophene derivatives as precursors in the synthesis of biologically active thienopyrimidines is illustrated below.



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Synthesis and Application of Thienopyrimidines

Safety and Handling

While a specific Safety Data Sheet (SDS) for **Methyl 2-amino-5-propylthiophene-3-carboxylate** is not available, data for analogous compounds like Methyl 2-aminothiophene-3-carboxylate (CAS 4651-81-4) indicate that these chemicals should be handled with care.

Typical hazards include:

- Skin irritation

- Serious eye irritation
- May cause respiratory irritation

Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Methyl 2-amino-5-propylthiophene-3-carboxylate represents a potentially valuable, yet currently under-documented, chemical entity. By examining its close and well-characterized analog, Methyl 2-amino-5-methylthiophene-3-carboxylate, this guide provides a foundational understanding of the synthesis, properties, and applications relevant to this class of compounds. The provided synthetic protocols and application insights are intended to facilitate further research and development of novel therapeutics and materials based on the 2-aminothiophene scaffold. Researchers are encouraged to adapt the outlined synthetic methods to access the 5-propyl derivative and characterize its properties to expand the available knowledge base.

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